1H NMR Spectrum Guide: 2-Chloro-3-fluoro-5-methylpyridine[1]

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Compound of Interest

Compound Name:	*2-Chloro-3-fluoro-5-methylpyridine*
CAS No.:	*34552-15-3*
Cat. No.:	*B1590449*

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Executive Summary & Application Scope

2-Chloro-3-fluoro-5-methylpyridine (CAS: 38186-84-4) is a high-value heterocyclic building block, primarily utilized in the synthesis of kinase inhibitors and agrochemicals.[1] Its structural integrity is defined by the specific substitution pattern on the pyridine ring: a chlorine atom at C2, a fluorine atom at C3, and a methyl group at C5.[1]

This guide provides a definitive technical analysis of its 1H NMR spectrum, focusing on the critical differentiation between this compound and its common regioisomers (e.g., 2-chloro-5-fluoro-3-methylpyridine).[1] For researchers in drug development, the "performance" of this spectral analysis lies in its ability to unequivocally validate regio-purity without requiring expensive X-ray crystallography.[1]

Theoretical vs. Experimental Spectral Analysis

The NMR signature of **2-Chloro-3-fluoro-5-methylpyridine** is governed by the interplay of the electronegative halogen atoms and the electron-donating methyl group.[1]

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Predicted Chemical Shifts & Multiplicity

Based on substituent increment calculations and empirical data from analogous pyridine systems (e.g., 2-chloro-5-methylpyridine), the spectrum presents three distinct signal regions.

Proton Environment	Position	Approx. Shift (, ppm)	Multiplicity	Coupling Constants ( )	Mechanistic Insight
Aromatic H-6	C6	8.05 – 8.25	Broad Singlet (s) or Fine Doublet	Hz	Deshielded by the adjacent Nitrogen (-proton).[1] Minimal coupling to F (para-position).
Aromatic H-4	C4	7.45 – 7.65	Doublet (d)	Hz	Deshielded by ortho-Fluorine.[1] The large H-F coupling is the primary diagnostic feature.[1]
Methyl (-CH)	C5	2.30 – 2.40	Doublet (d)	Hz	Long-range "W-coupling" to Fluorine at C3.[1] This doublet confirms the relative 3,5-substitution pattern.[1]

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The "Fingerprint" Region

The most critical feature for identification is the H-4 signal.[1] Unlike simple pyridines, the presence of Fluorine at C3 induces a significant splitting of the H-4 proton.[1]

- Observation: A distinct doublet in the aromatic region (~7.5 ppm).
- Causality: The fluorine atom (

) couples strongly with the ortho-proton (H-4).[1]

Comparative Analysis: Target vs. Regioisomer

In synthetic workflows, the most common impurity is the regioisomer 2-Chloro-5-fluoro-3-methylpyridine.[1] Distinguishing these two is critical for QC release.

Performance Comparison Table

Feature	Target: 2-Chloro-3-fluoro-5-methylpyridine	Alternative: 2-Chloro-5-fluoro-3-methylpyridine	Differentiation Logic
H-6 Signal	Singlet / Fine Multiplet	Large Doublet (Hz)	In the Alternative, F is at C5, ortho to H-6.[1] In the Target, F is at C3, para to H-6.[1]
Methyl Signal	Doublet (Hz)	Singlet	In the Alternative, Methyl is at C3, meta to F (C5).[1] Coupling is negligible.[1]
H-4 Signal	Doublet ( )	Doublet ( )	Both isomers show H-F coupling at H-4, making this signal less useful for differentiation.[1]

Decision Logic for Quality Control

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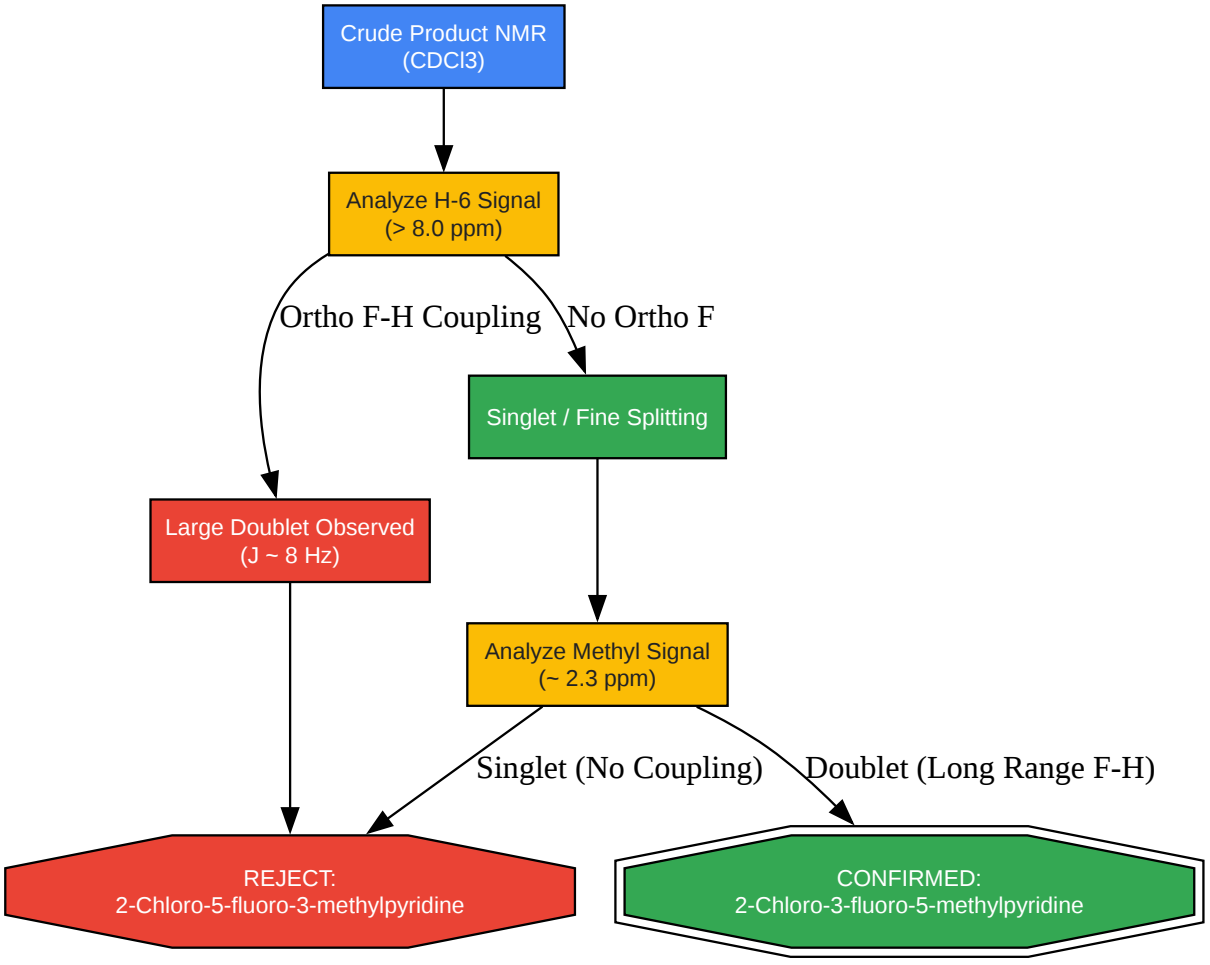
The following diagram illustrates the logical workflow for confirming the structure based on spectral data.



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Caption: QC Decision Tree for distinguishing the target compound from its 5-fluoro regioisomer.

Experimental Protocol: High-Resolution Acquisition

To ensure the resolution of the fine methyl coupling (

), proper sample preparation is non-negotiable.[1]

Sample Preparation[1]

- Solvent Choice: Use CDCl

  (Chloroform-d) with 0.03% TMS.[1]

  - Reasoning: Chloroform minimizes hydrogen bonding with the pyridine nitrogen, resulting in sharper peaks compared to DMSO-d

    , which can broaden signals due to viscosity and water exchange.[1]

- Concentration: Dissolve 10-15 mg of sample in 0.6 mL of solvent.

  - Self-Validating Step: The solution must be completely clear. Any turbidity indicates inorganic salts (NaCl/KCl from synthesis) which will degrade field homogeneity (shimming).[1]

- Filtration: Filter through a cotton plug or PTFE syringe filter (0.45

  m) directly into the NMR tube to remove suspended solids.[1]

Acquisition Parameters (400 MHz Instrument)

- Pulse Sequence: Standard 1H zg30.
- Number of Scans (NS): 16 or 32 (Sufficient for >10 mg sample).[1]
- Relaxation Delay (D1): Set to 2.0 seconds.

  - Expertise: Methyl protons relax slower.[1] A short D1 may reduce the integration accuracy of the methyl signal relative to the aromatic protons.[1]

- Spectral Width: -2 to 14 ppm.[1]

Structural Validation: Coupling Pathways

Understanding the specific coupling pathways validates the assignment.[1] The Fluorine atom acts as the central "communicator" in the spin system.[1]

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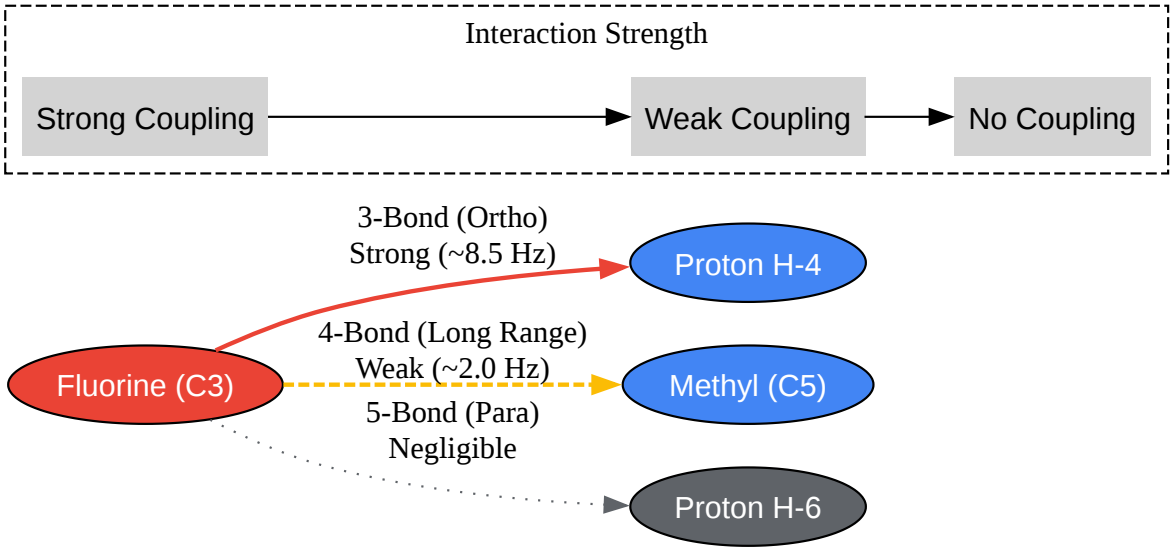

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Caption: Spin-spin coupling pathways originating from the C3-Fluorine atom.[1][2]

References

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